

CPC monohydrate solubility and stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cetylpyridinium chloride monohydrate

CAS No.: 6004-24-6

Cat. No.: S567560

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Solubility and Stability Profile

The table below summarizes the key physical and chemical data for CPC monohydrate.

Property	Specification / Value	Conditions / Notes
Molecular Formula	C ₂₁ H ₄₀ ClNO [1] [2] [3]	-
Molecular Weight	358.00 - 358.01 g/mol [1] [2] [3]	-
CAS Number	6004-24-6 [1] [2] [4]	-
Appearance	White to off-white crystalline powder [2] [5] [3]	-
Melting Point	80 - 84 °C [2] [5]	-
pH (in water)	5.0 - 5.4 [2]	10 g/L, 20°C
Storage	-20°C, desiccated (for multi-year storage) [1] [6]	Sealed storage, away from moisture [3]
Incompatibilities	Strong oxidizing agents, acids, acid anhydrides, acid chlorides [2]	-

Solubility Data

CPC monohydrate is highly soluble in water and several common organic solvents. The following table provides detailed solubility data from multiple suppliers.

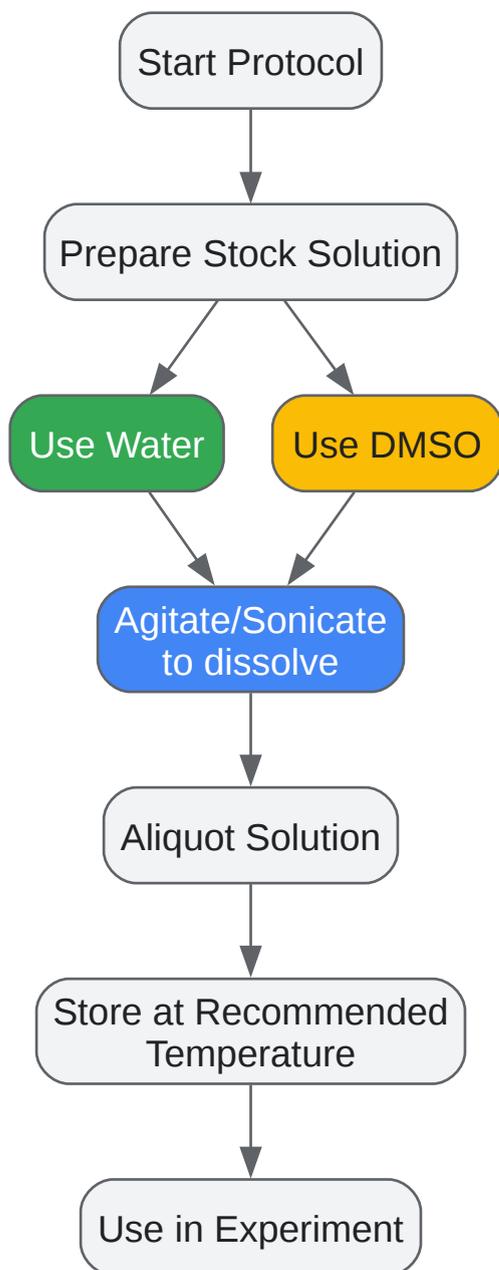
Solvent	Solubility	Concentration (mM)	Notes
Water	72 mg/mL [1] [6]	201.11 mM [1] [6]	Freely soluble [5]; Soluble at 20°C [2]
DMSO	72 mg/mL (claimed) [1] [6]	201.11 mM (claimed) [1] [6]	Hygroscopic DMSO may significantly reduce solubility [1] [3]
Ethanol	72 mg/mL [1] [6]	201.11 mM [1] [6]	Freely soluble [5]
Chloroform	Freely soluble [5]	-	-

Stability and Handling Considerations

- **Storage Conditions:** For long-term stability, it is recommended to store the powder at **-20°C** in a sealed container [1] [3]. The product can typically be shipped at room temperature [6].
- **Solution Stability:** Once dissolved, stock solutions can be stored at **-20°C for one month or -80°C for six months**, but should be sealed to prevent moisture absorption [3].
- **Safety and Handling:** CPC monohydrate is classified with several hazard codes. Please consult the relevant **Material Safety Data Sheet (MSDS)** for detailed risk and safety statements before use [2].

Experimental Protocol Guidance

The following diagram illustrates the general workflow for preparing and using CPC monohydrate in experimental settings, based on common protocols from the literature [3].



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General workflow for preparing CPC monohydrate stock solutions.

- **Preparing Stock Solutions:** To prepare a 10 mM stock solution in DMSO, add 1 mL of DMSO to 3.58 mg of CPC monohydrate [3]. Note that moisture-absorbing (hygroscopic) DMSO can reduce solubility, so always use fresh DMSO [1].
- **For In Vivo Formulations:** If the compound is to be used in animal studies, a homogeneous suspension can be prepared using vehicles like **0.5% Carboxymethyl cellulose (CMC-Na)** [1]. It is crucial to follow specific, validated in vivo formulation protocols for your research model.

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